

An In-depth Technical Guide to Benzoguanamine: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Benzoguanamine*

Cat. No.: *B160333*

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Introduction

Benzoguanamine, with the IUPAC name 6-phenyl-1,3,5-triazine-2,4-diamine, is a versatile organic compound belonging to the triazine family.^{[1][2][3][4]} Structurally, it is related to melamine, where one of the amino groups is substituted with a phenyl group.^{[1][3]} This substitution imparts distinct chemical properties and functionalities, making **benzoguanamine** a valuable intermediate in various industrial applications, including the production of resins, coatings, and as a potential scaffold in medicinal chemistry. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and key applications, with a focus on the technical details relevant to scientific and research professionals.

Chemical Structure and Identification

The chemical structure of **benzoguanamine** consists of a triazine ring with two amino groups and one phenyl group attached.

Molecular Formula: $C_9H_9N_5$ ^{[1][2][3][5][6]}

Canonical SMILES: C1=CC=C(C=C1)C2=NC(=NC(=N2)N)N^{[2][4][5]}

InChI: InChI=1S/C9H9N5/c10-8-12-7(13-9(11)14-8)6-4-2-1-3-5-6/h1-5H,(H4,10,11,12,13,14)[2]
[4]

CAS Number: 91-76-9[1][3][5]

Physicochemical Properties

Benzoguanamine is a white crystalline solid under standard conditions.[1][2][6] A summary of its key quantitative properties is presented in the table below for easy reference and comparison.

Property	Value	References
Molar Mass	187.206 g/mol	[1][3]
Melting Point	227–228 °C	[1][3][7]
Boiling Point	>350 °C	[5]
Density	1.40 - 1.42 g/cm ³ at 25 °C	[1][2][3][7]
Water Solubility	0.03 g/100 mL at 20°C; 0.32 g/L at 25°C	[2][8][9][10]
logP (Octanol/Water Partition Coefficient)	1.38	[5]
pKa	4.22 ± 0.10	[8][9]

Synthesis of Benzoguanamine

The most common industrial synthesis of **benzoguanamine** involves the condensation reaction of dicyandiamide and benzonitrile in the presence of a basic catalyst.[1][11][12]

Experimental Protocol: Synthesis from Dicyandiamide and Benzonitrile

This protocol is adapted from a procedure described in Organic Syntheses.[1]

Materials:

- Dicyandiamide
- Benzonitrile
- Potassium hydroxide (85% KOH)
- Methyl Cellosolve (2-methoxyethanol)
- Deionized water

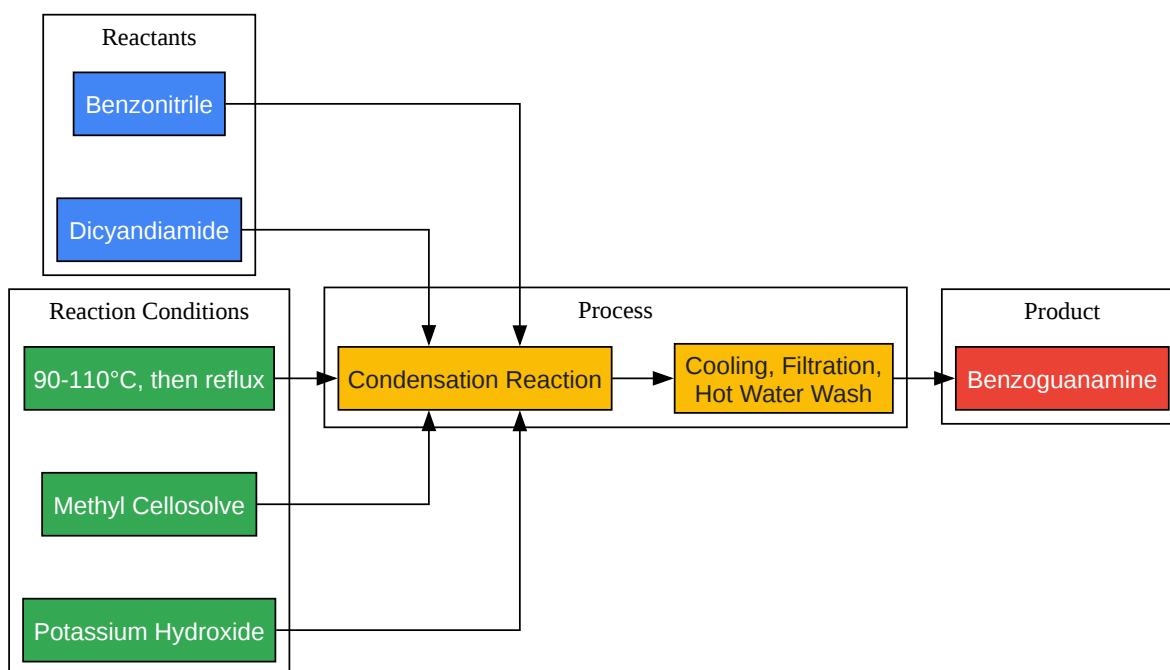
Equipment:

- 500-mL flask
- Mechanical stirrer
- Reflux condenser
- Heating mantle
- Filtration apparatus

Procedure:

- Dissolve 5.0 g of potassium hydroxide in 100 mL of methyl Cellosolve in the 500-mL flask equipped with a stirrer and reflux condenser.
- Add 50.4 g (0.6 mole) of dicyandiamide and 50.0 g (0.48 mole) of benzonitrile to the flask.
- Stir and heat the mixture. An exothermic reaction will commence when the temperature reaches 90–110 °C, leading to the precipitation of a white solid.
- Control the reaction vigor by the refluxing of the solvent.
- After the exothermic reaction subsides, continue to stir and reflux the mixture for 5 hours to ensure the reaction goes to completion.
- Cool the mixture and filter to collect the product.

- Wash the collected solid by suspending it in hot water, followed by filtration.
- Dry the final product. The expected yield is 68–79 g (75–87%), with a melting point of 227–228 °C.[1]



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Caption: Synthesis of **Benzoguanamine** from Dicyandiamide and Benzonitrile.

Chemical Reactivity and Applications

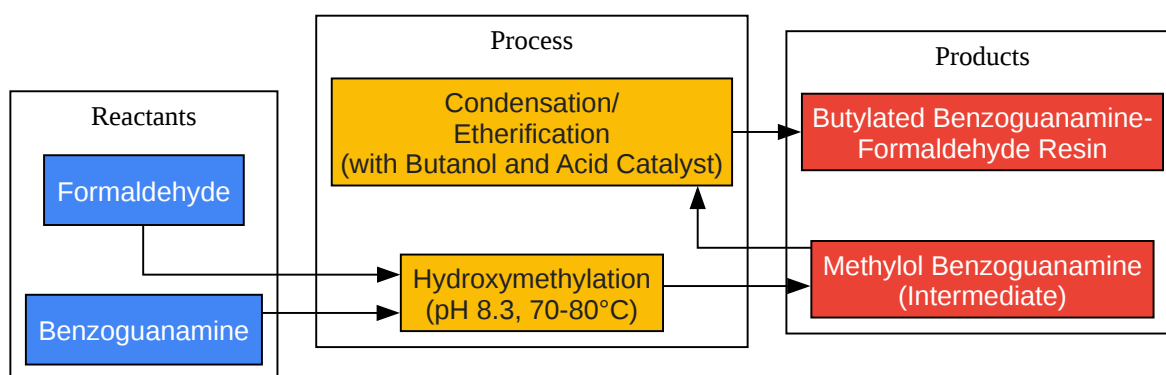
A primary application of **benzoguanamine** is in the manufacturing of thermosetting resins, specifically **benzoguanamine**-formaldehyde (BF) resins.[13] These resins are produced through the reaction of **benzoguanamine** with formaldehyde.

Benzoguanamine-Formaldehyde Resin Formation

The reaction involves the hydroxymethylation of the amino groups on the **benzoguanamine** molecule by formaldehyde, followed by condensation reactions that lead to the formation of a cross-linked polymer network.

Typical Protocol for Butylated **Benzoguanamine**-Formaldehyde Resin Preparation: This is a generalized procedure based on descriptions of the process.^{[14][15]}

- **Benzoguanamine** (1 mole) is reacted with formalin (an aqueous solution of formaldehyde, typically 3 moles of formaldehyde) at a pH of 8.3 and a temperature of 70-80°C until the **benzoguanamine** dissolves.
- n-Butanol (9 moles) and a catalytic amount of hydrochloric acid are added.
- The mixture is heated to distill off the water-butanol azeotrope, driving the etherification reaction and removing water.
- The resulting butylated **benzoguanamine**-formaldehyde resin is often used in combination with alkyd resins for surface coatings.^[14]



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